

Discovery and historical development of Isostearyl oleate

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Isostearyl Oleate: A Comprehensive Technical Guide

This in-depth technical guide provides a detailed overview of **Isostearyl Oleate**, a versatile emollient ester utilized in various cosmetic and pharmaceutical applications. The document explores its discovery and historical development, synthesis, physicochemical properties, and its role in topical formulations. This guide is intended for researchers, scientists, and drug development professionals.

Introduction and Historical Context

Isostearyl Oleate is an ester formed from the reaction of isostearyl alcohol and oleic acid. Its development is intrinsically linked to the advancements in oleochemistry, a field that gained significant momentum with the pioneering work of French chemist Michel Eugène Chevreul in the 19th century on the structure of fats and oils.

While a precise date for the first synthesis of **Isostearyl Oleate** is not readily available in public literature, its emergence can be traced back to the commercial availability of its precursor, isostearic acid. The industrial production of isostearic acid began in the mid-20th century, with Emery Industries being a key producer, likely based on a 1957 patent. Isostearic acid, a branched-chain saturated fatty acid, offered superior oxidative stability and a lower melting point compared to its linear counterpart, stearic acid, making it a valuable ingredient in cosmetics and lubricants.



The subsequent availability of isostearyl alcohol, derived from isostearic acid, paved the way for the creation of various isostearyl esters, including **Isostearyl Oleate**. These esters were developed to combine the desirable sensory properties of branched-chain alcohols with the emollient characteristics of fatty acids like oleic acid. **Isostearyl Oleate**, in particular, was designed to be a non-greasy emollient with good spreading properties, suitable for a wide range of topical applications.

Synthesis of Isostearyl Oleate

Isostearyl Oleate is synthesized through the esterification of isostearyl alcohol with oleic acid. This reaction typically involves heating the two reactants in the presence of a catalyst.

Generalized Experimental Protocol

The following is a representative laboratory-scale protocol for the synthesis of **Isostearyl Oleate**. Industrial-scale production may vary in terms of equipment, catalysts, and purification methods.

Materials:

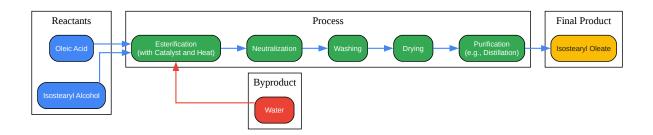
- Isostearyl alcohol (1 mole equivalent)
- Oleic acid (1 mole equivalent)
- Acid catalyst (e.g., p-toluenesulfonic acid, sulfuric acid, or a solid acid catalyst like an ionexchange resin) (0.1-0.5 mol%)
- Solvent (optional, e.g., toluene or xylene to aid in water removal)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Activated carbon

Procedure:



- Reaction Setup: A round-bottom flask is equipped with a Dean-Stark apparatus, a
 condenser, a thermometer, and a magnetic stirrer. The flask is charged with isostearyl
 alcohol, oleic acid, the acid catalyst, and the solvent (if used).
- Esterification: The reaction mixture is heated to reflux (typically 120-160°C) with continuous stirring. The water produced during the reaction is collected in the Dean-Stark trap. The reaction progress is monitored by measuring the amount of water collected or by periodically determining the acid value of the mixture via titration. The reaction is considered complete when the theoretical amount of water has been collected or the acid value stabilizes at a low level.
- Neutralization and Washing: The reaction mixture is cooled to room temperature. The
 catalyst is neutralized by washing with the sodium bicarbonate solution. The organic layer is
 then washed with brine to remove any remaining aqueous impurities.
- Drying and Decolorization: The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate. The drying agent is removed by filtration. For decolorization, activated carbon may be added to the solution, stirred, and then removed by filtration.
- Solvent Removal and Purification: The solvent is removed under reduced pressure using a
 rotary evaporator. The crude Isostearyl Oleate can be further purified by vacuum distillation
 to obtain a high-purity product.

Synthesis Workflow Diagram



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Caption: Generalized workflow for the synthesis of Isostearyl Oleate.

Physicochemical Properties

Isostearyl Oleate is a clear, oily liquid with properties that make it an excellent emollient. The following table summarizes its key physicochemical properties. Data for the closely related ester, Isostearyl Isostearate, is also provided for comparison where specific data for **Isostearyl Oleate** is not readily available.

Property	Isostearyl Oleate	Isostearyl Isostearate (for comparison)
Appearance	Clear, oily liquid	Clear, colorless liquid
Molecular Formula	C36H70O2[1]	C36H72O2
Molecular Weight	534.9 g/mol [1]	537.0 g/mol
CAS Number	57683-45-1[1]	41669-30-1
Boiling Point	Not available	537-538 °C (estimated)[2]
Flash Point	Not available	> 287 °C (estimated)[2]
Solubility	Insoluble in water; soluble in oils	Insoluble in water; soluble in oils
Viscosity	Data not available	Low to moderate
Pour Point	Data not available	Low
Saponification Value	Data not available	Typically 100-115 mg KOH/g
Acid Value	Data not available	Typically < 1 mg KOH/g

Analytical and Characterization Methods

The identity and purity of **Isostearyl Oleate** can be determined using a variety of analytical techniques standard in oleochemistry.

• Thin-Layer Chromatography (TLC): A rapid method to monitor the progress of the synthesis reaction and to assess the purity of the final product.



- Gas Chromatography-Mass Spectrometry (GC-MS): Used to identify and quantify the fatty acid and alcohol components after hydrolysis of the ester, confirming the composition.
- Fourier-Transform Infrared Spectroscopy (FTIR): To confirm the presence of the ester functional group (C=O stretch typically around 1740 cm⁻¹) and the absence of carboxylic acid and alcohol functional groups from the starting materials.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C): Provides detailed structural information, confirming the ester linkage and the structure of the alkyl chains.
- High-Performance Liquid Chromatography (HPLC): Can be used for purity assessment and quantification.

Applications in Cosmetics and Pharmaceuticals

Isostearyl Oleate is primarily used in topical formulations as an emollient, skin-conditioning agent, and solvent. Its branched-chain structure contributes to a lighter, less greasy skin feel compared to some linear esters.

Key functions include:

- Emolliency: It helps to soften and smooth the skin by forming a protective layer that reduces water loss.
- Spreading Agent: It enhances the spreadability of creams and lotions, improving the sensory experience upon application.
- Solvent: It can dissolve or disperse other ingredients, such as active compounds or UV filters, in a formulation.
- Pigment Wetting Agent: In color cosmetics, it can aid in the dispersion of pigments, leading to a more uniform color application.

Mechanism of Action on the Skin

As an emollient, the primary mechanism of action of **Isostearyl Oleate** is related to its interaction with the stratum corneum, the outermost layer of the skin. It helps to maintain the integrity of the skin barrier. While specific studies on **Isostearyl Oleate**'s interaction with skin





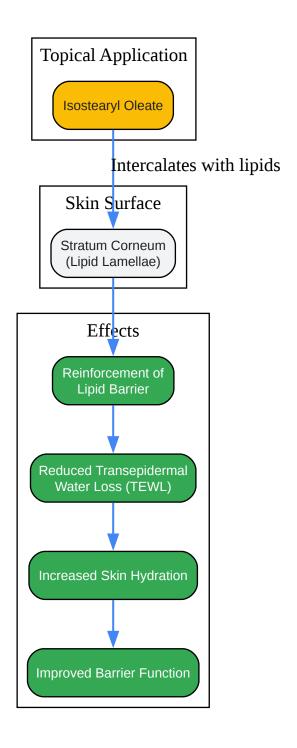


lipids are not abundant, the general mechanism for emollients of this type involves intercalation with the lipid lamellae of the stratum corneum. This helps to reinforce the barrier, reducing transepidermal water loss (TEWL) and thereby increasing skin hydration.

Some related compounds, such as isosorbide di-(linoleate/oleate), have been shown to upregulate the expression of genes associated with keratinocyte differentiation, which is crucial for a healthy skin barrier[3]. While it is plausible that **Isostearyl Oleate** may have similar effects, further research is needed to confirm this.

Hypothetical Mode of Action Diagram





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Caption: Hypothetical mechanism of Isostearyl Oleate as an emollient on the skin barrier.

Safety and Toxicology



While specific toxicological data for **Isostearyl Oleate** is limited in publicly available literature, the safety of its constituent parts, isostearyl alcohol and oleic acid, as well as other fatty acid esters, is well-documented.

- Isostearyl Alcohol: Generally considered safe for use in cosmetics and is a non-irritant and non-sensitizer.
- Oleic Acid: A common fatty acid in the human diet and a component of skin lipids. It is considered safe for topical use.
- Fatty Acid Esters: This class of compounds is generally considered to have a low order of acute toxicity and to be non-irritating and non-sensitizing at the concentrations used in cosmetic formulations.

Based on the safety profiles of its components and related compounds, **Isostearyl Oleate** is expected to be safe for use in cosmetic and topical pharmaceutical products when formulated to be non-irritating.

Conclusion

Isostearyl Oleate is a well-established emollient ester with a history rooted in the broader development of oleochemicals. Its synthesis via the esterification of isostearyl alcohol and oleic acid yields a product with desirable sensory and functional properties for topical applications. While detailed historical and quantitative data are not always readily available in the public domain, the collective understanding of its chemistry, synthesis, and the properties of related compounds provides a strong foundation for its continued use in the formulation of effective and aesthetically pleasing cosmetic and pharmaceutical products. Further research into its specific interactions with the skin's lipid barrier could provide deeper insights into its mechanism of action and potential for enhanced skin benefits.

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